

Hept-2-en-4-ol: A Technical Overview of a Volatile Allylic Alcohol

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Compound of Interest

Compound Name: *hept-2-en-4-ol*

Cat. No.: B11727709

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Abstract

Hept-2-en-4-ol is a seven-carbon allylic alcohol with the chemical formula C₇H₁₄O. As a volatile organic compound, it has been identified as a component in the scent profile of certain natural products. Despite its presence in nature, detailed scientific literature regarding its specific discovery, isolation from natural sources, and comprehensive biological activities remains notably scarce. This technical guide synthesizes the available chemical and physical data for **hept-2-en-4-ol** and its isomers, outlines general synthetic approaches, and discusses the challenges in fulfilling a complete biological profile, including the absence of known signaling pathways. While quantitative data is limited, this document aims to provide a foundational understanding for researchers interested in this molecule.

Chemical and Physical Properties

Hept-2-en-4-ol exists as several isomers, with the most commonly referenced being the (E)- and (Z)- stereoisomers of the double bond at the second carbon, as well as chiral forms at the fourth carbon. The fundamental properties of **hept-2-en-4-ol** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₁₄ O
Molecular Weight	114.19 g/mol
CAS Number	4798-59-8 (for hept-2-en-4-ol) 74146-06-8 (for (2E)-hept-2-en-4-ol)
	821785-01-7 (for (4R)-hept-2-en-4-ol)
	7004860 (for (E,4S)-hept-2-en-4-ol)
Appearance	Colorless liquid (estimated)
Boiling Point	159-160 °C at 760 mmHg (estimated)
Solubility	Soluble in alcohol

Discovery and Natural Occurrence

While a seminal paper detailing the initial discovery and isolation of **hept-2-en-4-ol** is not readily available in the public domain, its presence has been noted in the volatile profile of *Zea mays* (corn), specifically in corn silk, corn husk oil, and corn seed oil.^[1] However, specific, detailed protocols for the isolation and purification of **hept-2-en-4-ol** from these natural sources are not well-documented in scientific literature. General methods for the extraction of volatile compounds from plant materials, such as steam distillation followed by chromatographic separation, would be applicable.

A general workflow for the isolation of volatile compounds from a plant matrix like *Zea mays* is depicted below.



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Caption: Generalized workflow for the isolation of **hept-2-en-4-ol**.

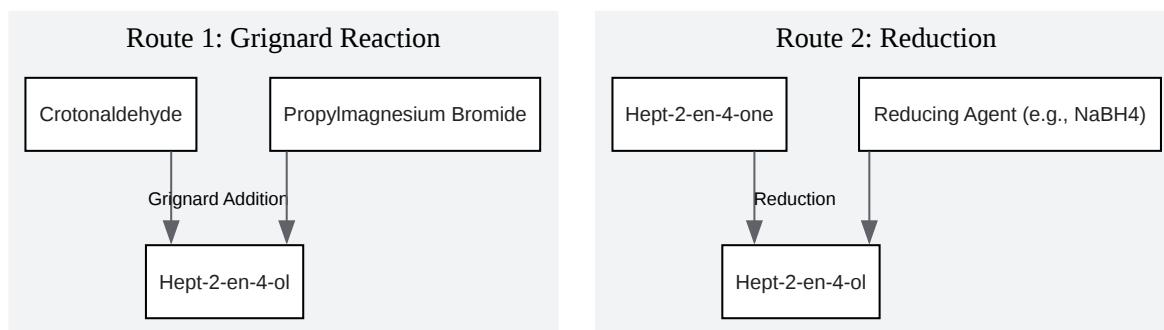
Synthesis of Hept-2-en-4-ol

The synthesis of **hept-2-en-4-ol**, as an allylic alcohol, can be approached through several established organic chemistry methodologies. While specific, detailed, and replicable protocols for its synthesis are not extensively published, general synthetic routes can be inferred from the literature on similar compounds.

One common approach is the 1,2-addition of an organometallic reagent to an α,β -unsaturated aldehyde or ketone. For the synthesis of **hept-2-en-4-ol**, this could involve the reaction of crotonaldehyde with a propyl organometallic reagent (e.g., propylmagnesium bromide or propyllithium).

Another potential route is the reduction of the corresponding ketone, hept-2-en-4-one.

A generalized synthetic workflow is presented below.



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Caption: Potential synthetic routes to **hept-2-en-4-ol**.

Biological Activity and Signaling Pathways

A comprehensive search of scientific databases reveals a significant lack of information on the biological activity of **hept-2-en-4-ol**. There are no published studies detailing its specific interactions with biological systems, its mechanism of action, or any associated signaling pathways. While the biological activities of other unsaturated alcohols and related volatile

compounds have been studied, extrapolating these findings to **hept-2-en-4-ol** would be speculative without direct experimental evidence.

Due to the absence of data on its biological effects and interactions with cellular signaling, it is not possible to provide a diagram of any signaling pathways involving **hept-2-en-4-ol** at this time.

Conclusion and Future Directions

Hept-2-en-4-ol is a structurally simple allylic alcohol with a confirmed presence in at least one natural source. However, there is a clear gap in the scientific literature regarding its discovery, detailed isolation procedures, and, most importantly, its biological function. For researchers in drug discovery and related fields, this presents both a challenge and an opportunity. The lack of existing data means that any new research in this area would be novel and could potentially uncover new biological activities. Future research should focus on developing robust and reproducible methods for the isolation and synthesis of **hept-2-en-4-ol** and its isomers. Subsequently, systematic screening for biological activity would be essential to elucidate its potential pharmacological relevance.

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References

- 1. 4-hepten-2-ol, 66642-85-1 [thegoodsentscompany.com]
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